

Essential Safety and Operational Guide for Handling 7-Hydroxy-DPAT Hydrobromide

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Compound of Interest

Compound Name: 7-Hydroxy-DPAT hydrobromide

CAS No.: 159795-63-8

Cat. No.: B064236

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This guide provides critical safety protocols and logistical procedures for the handling and disposal of **7-Hydroxy-DPAT hydrobromide**, a potent and selective dopamine D3 receptor agonist. Adherence to these guidelines is essential to ensure the safety of laboratory personnel and the integrity of experimental outcomes. This compound is intended for research use only.

[\[1\]](#)[\[2\]](#)

Chemical and Physical Properties

A summary of the key quantitative data for **7-Hydroxy-DPAT hydrobromide** is presented below. This information is crucial for proper handling, storage, and preparation of solutions.

Property	Value	Source
CAS Number	76135-30-3	[1][3]
Molecular Formula	C ₁₆ H ₂₅ NO • HBr	[1][3]
Molecular Weight	328.3 g/mol	[1][4]
Purity	≥95% - ≥99% (batch specific)	[1][3]
Formulation	Crystalline solid	[3]
Storage	-20°C (long term), desiccated	[3][4]
Solubility	Soluble in DMSO	[3][4]

Personal Protective Equipment (PPE) Protocol

Due to its potent biological activity, direct contact with **7-Hydroxy-DPAT hydrobromide** must be strictly avoided. The primary routes of exposure are inhalation of the powdered form and skin or eye contact.[5] A multi-layered approach to PPE is mandatory.

Required PPE for Handling 7-Hydroxy-DPAT Hydrobromide

PPE Category	Specification	Rationale and Best Practices
Hand Protection	Double-gloving with nitrile gloves.	Provides robust protection against incidental contact. Change the outer glove immediately upon contamination. Never reuse disposable gloves.
Eye & Face Protection	ANSI Z87.1-compliant safety goggles. A face shield is required when handling larger quantities or when there is a splash risk.[6]	Protects sensitive mucous membranes from airborne powder and splashes.[7]
Respiratory Protection	Work within a certified chemical fume hood or Class II Biosafety Cabinet. If not feasible, a NIOSH-approved N95 or higher-level respirator is required.[5][7]	Engineering controls are the primary defense against inhaling the potent powder. Respirators provide a necessary barrier if engineering controls are unavailable.[6]
Body Protection	A fully-buttoned laboratory coat. For significant quantities, a chemical-resistant apron or disposable coveralls (e.g., Tyvek) should be worn over regular lab attire.[7]	Prevents contamination of personal clothing and skin. Clothing should cover the entire body.[6][7]
Foot Protection	Closed-toe, closed-heel, chemical-resistant shoes.	Protects feet from spills and dropped lab equipment.

Operational and Disposal Plans

A systematic workflow is critical to minimize risk. The following protocols provide step-by-step guidance for the handling and disposal of **7-Hydroxy-DPAT hydrobromide**.

Experimental Protocol: Safe Handling Workflow

- Preparation and Pre-Handling:
 - Designate a specific area for handling the compound, preferably within a chemical fume hood.
 - Assemble all necessary equipment (spatulas, weigh boats, vials, solvents) and PPE before retrieving the compound from storage.
 - Ensure the analytical balance is inside a fume hood or equipped with a draft shield.
- Weighing the Compound:
 - Don the full required PPE as specified in the table above.
 - Carefully open the container inside the fume hood to avoid generating airborne dust.
 - Use a clean spatula to transfer the desired amount of the crystalline solid to a weigh boat.
 - Close the primary container securely immediately after weighing.
- Solubilization:
 - Place the weigh boat containing the compound into a secondary container (e.g., a beaker or flask).
 - Add the desired solvent (e.g., DMSO) slowly and carefully to the compound to avoid splashing.
 - Gently swirl or vortex the solution until the compound is fully dissolved.
- Post-Handling and Decontamination:
 - Wipe down the spatula, work surface, and any equipment with an appropriate cleaning solvent (e.g., 70% ethanol) to decontaminate.
 - Dispose of all contaminated disposable materials as hazardous waste.

Disposal Plan

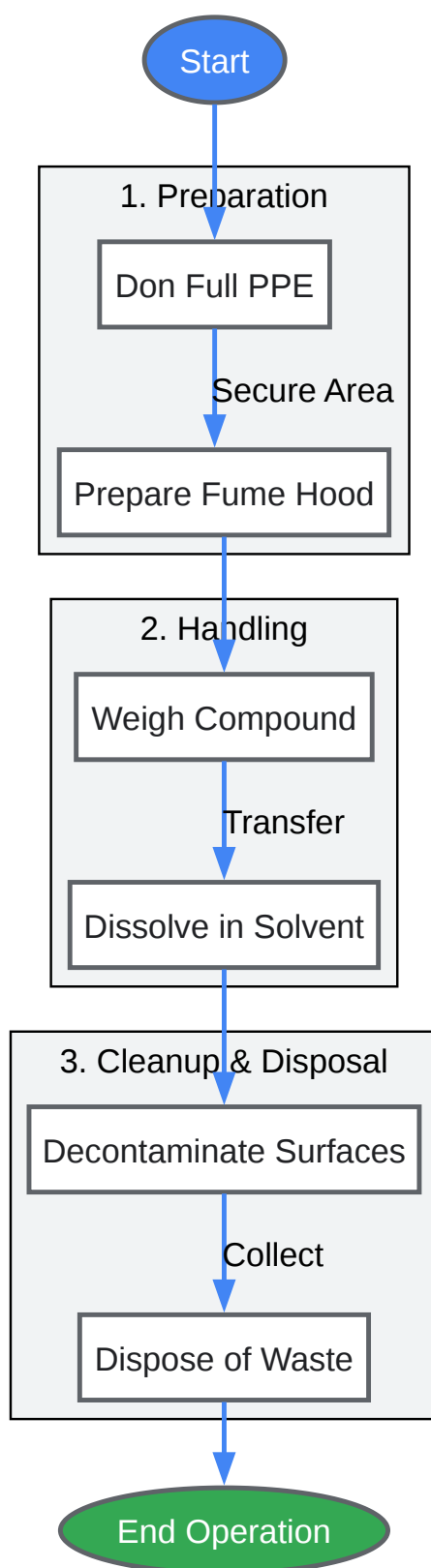
- **Solid Waste:** All disposable items that have come into contact with **7-Hydroxy-DPAT hydrobromide** (e.g., gloves, weigh boats, pipette tips, paper towels) must be collected in a dedicated, clearly labeled hazardous waste container.
- **Liquid Waste:** Unused solutions or contaminated solvents should be collected in a sealed, properly labeled hazardous liquid waste container. Do not pour this chemical waste down the drain.
- **Disposal Compliance:** All waste must be disposed of in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

Emergency Procedures

Incident	Immediate Action
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Spill	Evacuate the immediate area. If the spill is large, contact your institution's EHS department. For small spills, cover with an absorbent material, carefully sweep it into a hazardous waste container, and decontaminate the area. Do not create dust.

Visual Workflow for Safe Handling

The following diagram outlines the critical steps for safely handling **7-Hydroxy-DPAT hydrobromide**, from initial preparation to final disposal.



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Caption: Safe handling workflow for **7-Hydroxy-DPAT hydrobromide**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 7-Hydroxy-DPAT Hydrobromide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b064236/docs#essential-safety-and-operational-guide-for-handling-7-hydroxy-dpat-hydrobromide>]

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